

Physicochemical properties of 6-Ethoxy-2-mercaptobenzothiazole

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Compound of Interest

Compound Name: 6-Ethoxy-2-mercaptobenzothiazole

Cat. No.: B156553

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An In-depth Technical Guide to the Physicochemical Properties of 6-Ethoxy-2-mercaptobenzothiazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **6-Ethoxy-2-mercaptobenzothiazole**, a versatile heterocyclic compound. It is utilized as a reagent in the synthesis of pharmacologically active molecules, including N-terminal kinase inhibitors, and serves as a matrix in matrix-assisted laser desorption mass spectrometry (MALDI-MS) for the mass determination of biomolecules^{[1][2][3][4]}. This document details its key physical and chemical characteristics, outlines the experimental protocols for their determination, and presents relevant spectral data.

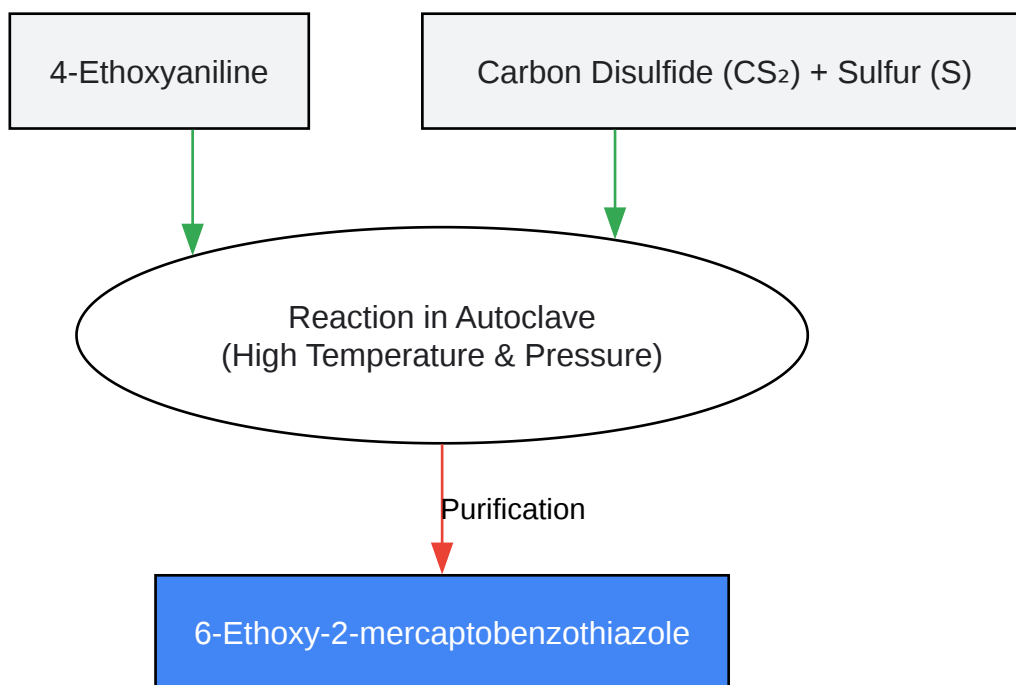
Physicochemical Properties

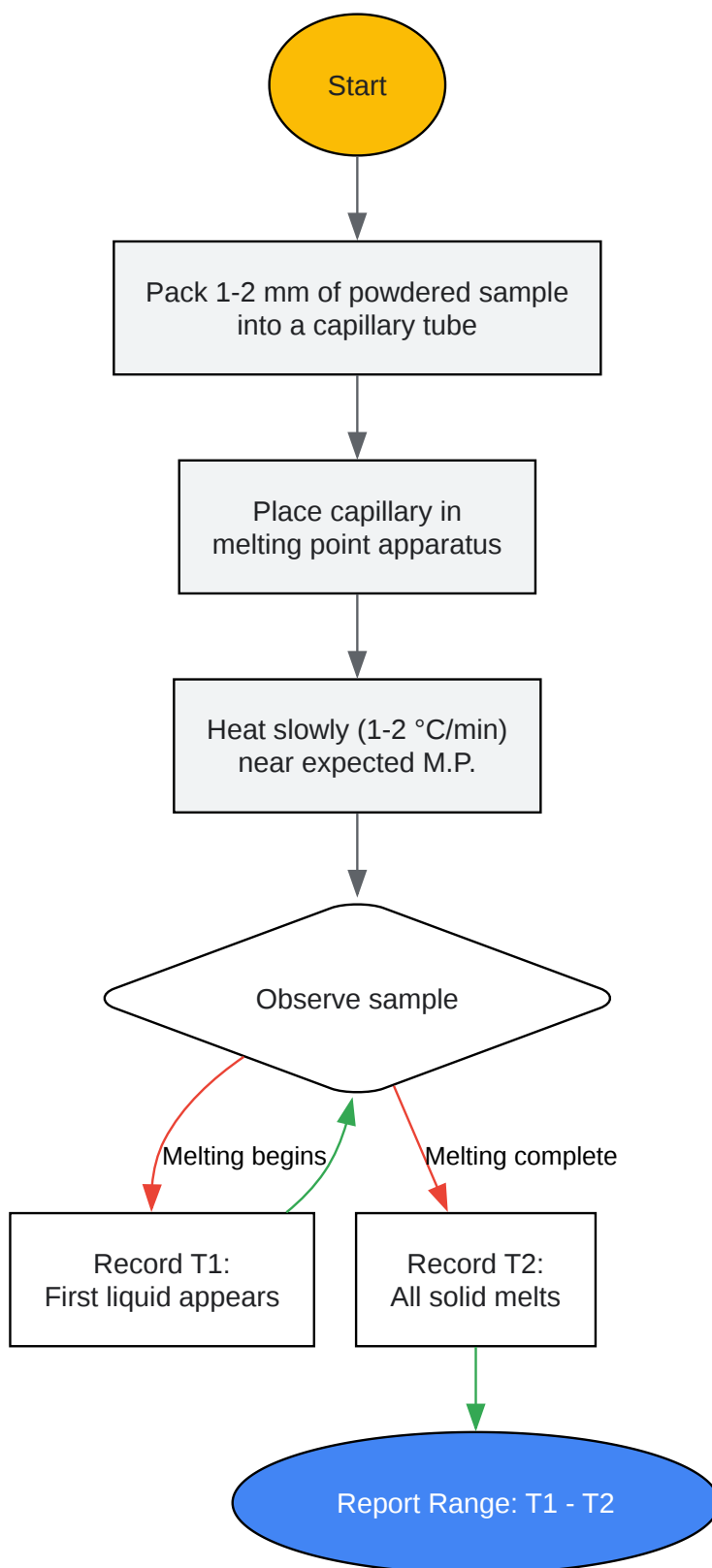
The fundamental physicochemical properties of **6-Ethoxy-2-mercaptobenzothiazole** (CAS Number: 120-53-6) are summarized below. These properties are crucial for its handling, application in synthesis, and for understanding its behavior in various chemical environments.

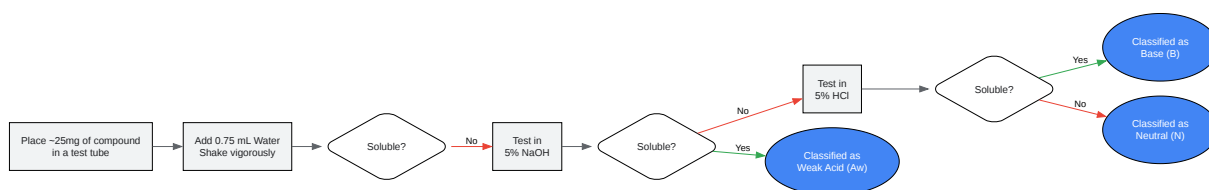
Property	Value	Source(s)
Molecular Formula	C ₉ H ₉ NOS ₂	[1][2][5][6]
Molecular Weight	211.30 g/mol	[2][6][7]
Appearance	Pale cream to pale brown or white to off-white crystalline powder/solid.	[5][8][9]
Melting Point	196.0 - 202.0 °C; commonly cited as 198-200 °C.	[1][2][3][5][8][9]
Boiling Point	358.5 ± 44.0 °C (Predicted)	[3][8][9]
Solubility	Insoluble in water.	[1][3][8][9]
pKa	9.52 ± 0.20 (Predicted)	[3][8][9]
IUPAC Name	6-ethoxy-1,3-benzothiazole-2-thiol	[1]

Synthesis Pathway

6-Ethoxy-2-mercaptobenzothiazole can be synthesized via the reaction of 4-ethoxyaniline with carbon disulfide and sulfur. This reaction is a common method for creating the 2-mercaptobenzothiazole scaffold.







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- 9. 120-53-6 CAS MSDS (6-ETHOXY-2-MERCAPTOBENZOTHAZOLE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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